

A Comparative Guide to the Structural Confirmation of 1-(4-sec-butylphenyl)ethanone

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Compound of Interest

Compound Name: 1-(4-Sec-butylphenyl)ethanone

Cat. No.: B155789

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For researchers, scientists, and professionals in drug development, the unambiguous confirmation of a molecule's structure is a cornerstone of scientific rigor. In this in-depth technical guide, we will explore the structural elucidation of **1-(4-sec-butylphenyl)ethanone**, a key intermediate in various synthetic pathways. This guide will objectively compare the application of three core analytical techniques: Nuclear Magnetic Resonance (NMR) Spectroscopy, Mass Spectrometry (MS), and Infrared (IR) Spectroscopy. We will delve into the theoretical underpinnings of each technique, present predicted experimental data for the target molecule, and provide detailed protocols for data acquisition.

Introduction to 1-(4-sec-butylphenyl)ethanone

1-(4-sec-butylphenyl)ethanone, also known as 4-sec-butylacetophenone, is an aromatic ketone with the chemical formula $C_{12}H_{16}O$. Its structure features a benzene ring substituted with an acetyl group and a sec-butyl group at the para position. The correct identification of this isomer is critical, as its chemical and physical properties will differ from its isomers, such as 1-(4-tert-butylphenyl)ethanone or 1-(4-n-butylphenyl)ethanone.

Key Identifiers:

- IUPAC Name: **1-(4-sec-butylphenyl)ethanone**
- CAS Number: 7645-81-0
- Molecular Formula: $C_{12}H_{16}O$

- Molecular Weight: 176.25 g/mol

The Analytical Trifecta: A Multi-faceted Approach to Structural Confirmation

No single analytical technique can unequivocally determine the structure of a novel compound. Instead, a combination of methods provides orthogonal data points that, when taken together, build a comprehensive and validated structural assignment. This guide will focus on the synergistic use of NMR, MS, and IR spectroscopy.

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